

Application Notes and Protocols: Valategrast for Inhibition of T-Cell Adhesion

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Compound of Interest

Compound Name: Valategrast

Cat. No.: B1625294

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Introduction

Valategrast (also known as R-411) is an orally administered small molecule prodrug that is rapidly and completely converted in the body to its active metabolite, RO0270608.[1] This active form is a potent dual antagonist of the integrins $\alpha 4 \beta 1$ (Very Late Antigen-4, VLA-4) and $\alpha 4 \beta 7$. [2][3] These integrins are key adhesion molecules expressed on the surface of leukocytes, including T-lymphocytes. They play a critical role in mediating the adhesion of these cells to the vascular endothelium and their subsequent migration into tissues, a process central to the inflammatory response in various diseases.

The primary ligand for $\alpha 4 \beta 1$ on endothelial cells is Vascular Cell Adhesion Molecule-1 (VCAM-1). [4][5] The interaction between $\alpha 4 \beta 1$ on T-cells and VCAM-1 on endothelial cells is a crucial step in the recruitment of T-cells to sites of inflammation. By blocking this interaction, **Valategrast**'s active metabolite, RO0270608, effectively inhibits T-cell adhesion and trafficking, thereby exerting an anti-inflammatory effect. **Valategrast** has been investigated for its therapeutic potential in inflammatory conditions such as asthma and Crohn's disease.

Quantitative Data Summary

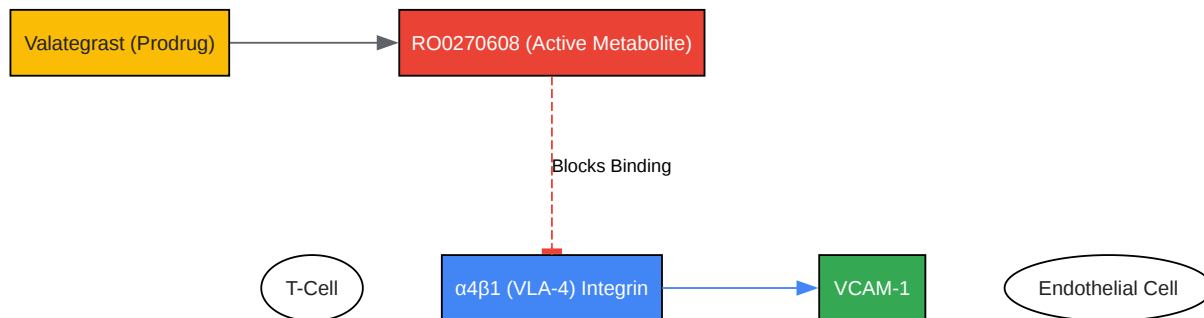
While specific IC50 or EC50 values for **Valategrast**'s active metabolite, RO0270608, in T-cell adhesion assays are not readily available in the public domain, preclinical studies have demonstrated its high potency. The active metabolite has been shown to immediately reverse

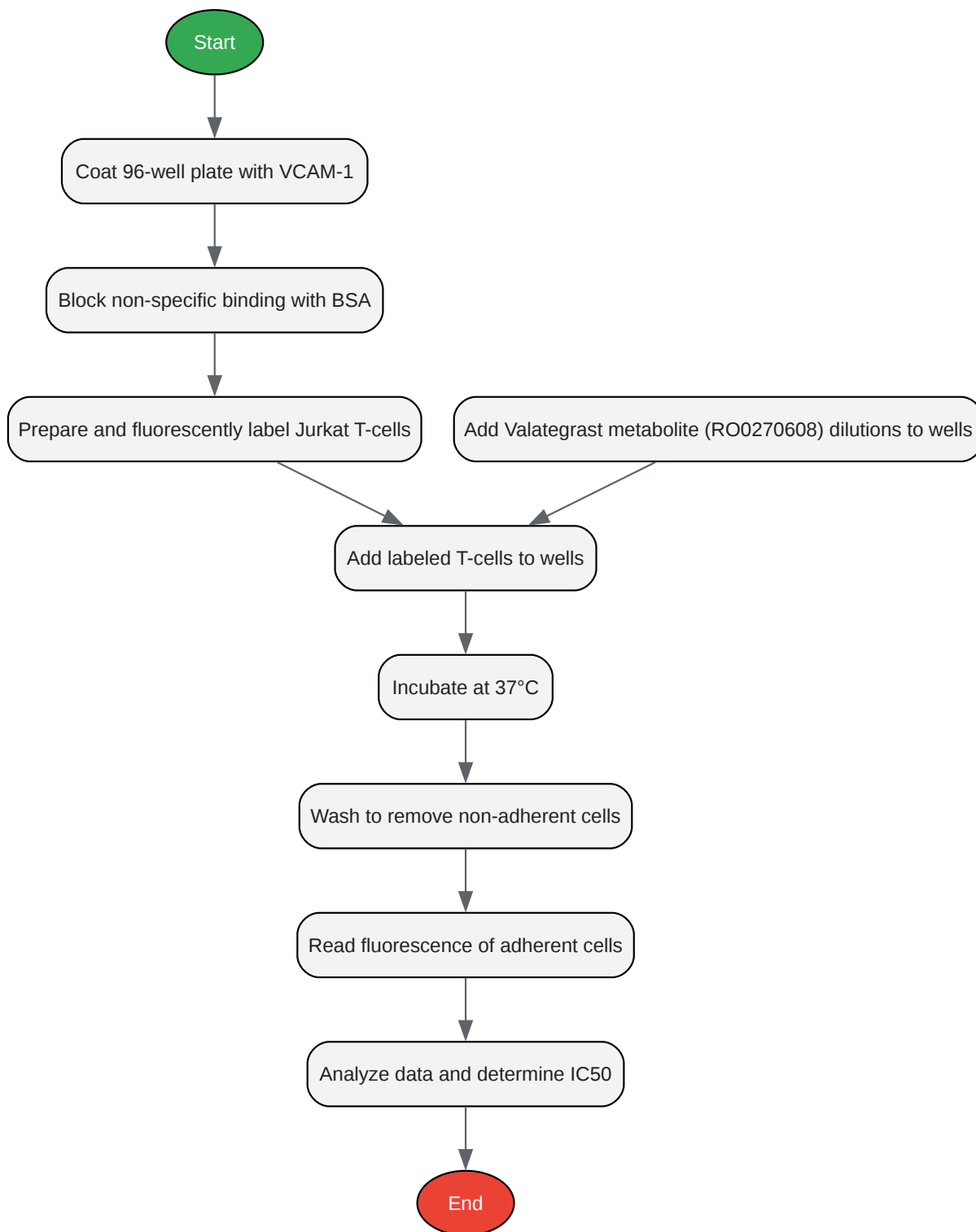
the binding of leukocytes to VCAM-1, indicating a rapid and effective blockade of the $\alpha 4 \beta 1$ /VCAM-1 interaction.

Compound	Target(s)	Activity	Reference
Valategrast (R-411)	Prodrug	Converted to the active metabolite RO0270608 in vivo.	
RO0270608	$\alpha 4 \beta 1$ (VLA-4) and $\alpha 4 \beta 7$ integrins	Potent dual antagonist. Immediately reverses leukocyte binding to VCAM-1.	

Signaling Pathway of Valategrast-Mediated Inhibition of T-Cell Adhesion

The following diagram illustrates the mechanism by which **Valategrast**'s active metabolite, RO0270608, inhibits T-cell adhesion to endothelial cells.





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